

Application Notes and Protocols for ENMD-2076 (hydrobromide)

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Compound of Interest

Compound Name: ENMD-547 (hydrobromide)

Cat. No.: B1671334

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Introduction

ENMD-2076 is a potent and orally bioavailable small molecule kinase inhibitor with a multi-targeted mechanism of action, making it a subject of significant interest in oncology research. Its primary targets include Aurora A and Flt3, with additional activity against a range of kinases involved in angiogenesis and cell proliferation such as VEGFR2/KDR, FGFR1/2, and PDGFR α . [1][2][3][4] These characteristics contribute to its antiangiogenic and antiproliferative properties. In preclinical studies, ENMD-2076 has demonstrated the ability to inhibit the growth of various human solid tumor and hematopoietic cancer cell lines, induce apoptosis, and cause G2/M phase cell cycle arrest.[1][2]

These application notes provide a summary of in vitro assays to characterize the activity of ENMD-2076. Detailed protocols for key experiments are provided to guide researchers in their investigation of this compound.

Data Presentation

Table 1: Kinase Inhibition Profile of ENMD-2076

Kinase Target	IC50 (nM)
Flt3	1.86
VEGFR2/KDR	7
Aurora A	14
Flt4/VEGFR3	15.9
Src	56.4
KDR/VEGFR2	58.2
FGFR2	70.8
FGFR1	92.7
PDGFR α	120
Aurora B	350

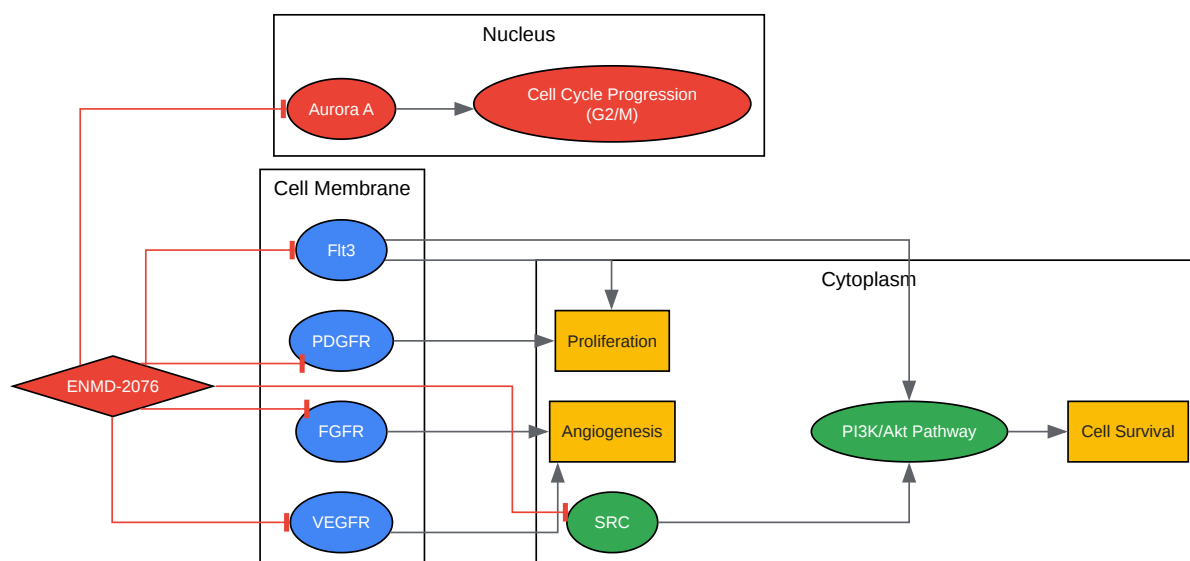
Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Table 2: In Vitro Cellular Activity of ENMD-2076

Cell Lines	Assay Type	IC50 (μM)	Observed Effects
Various Solid Tumor and Hematopoietic Cancer Cell Lines	Proliferation	0.025 - 0.7	Growth Inhibition
Myeloma Cell Lines (IM9, ARH-77, U266, RPMI 8226, MM.1S, MM.1R, NCI-H929)	Cytotoxicity	2.99 - 7.06	Apoptosis Induction
Triple-Negative Breast Cancer (TNBC) Cell Lines	Proliferation	7 of 10 cell lines had IC50 ≤ 1	G2/M Arrest, Apoptosis
Human Leukemia Cell Lines (10 lines)	Proliferation	0.025 - 0.53	Growth Inhibition
HUVEC	Proliferation	0.15	Growth Inhibition

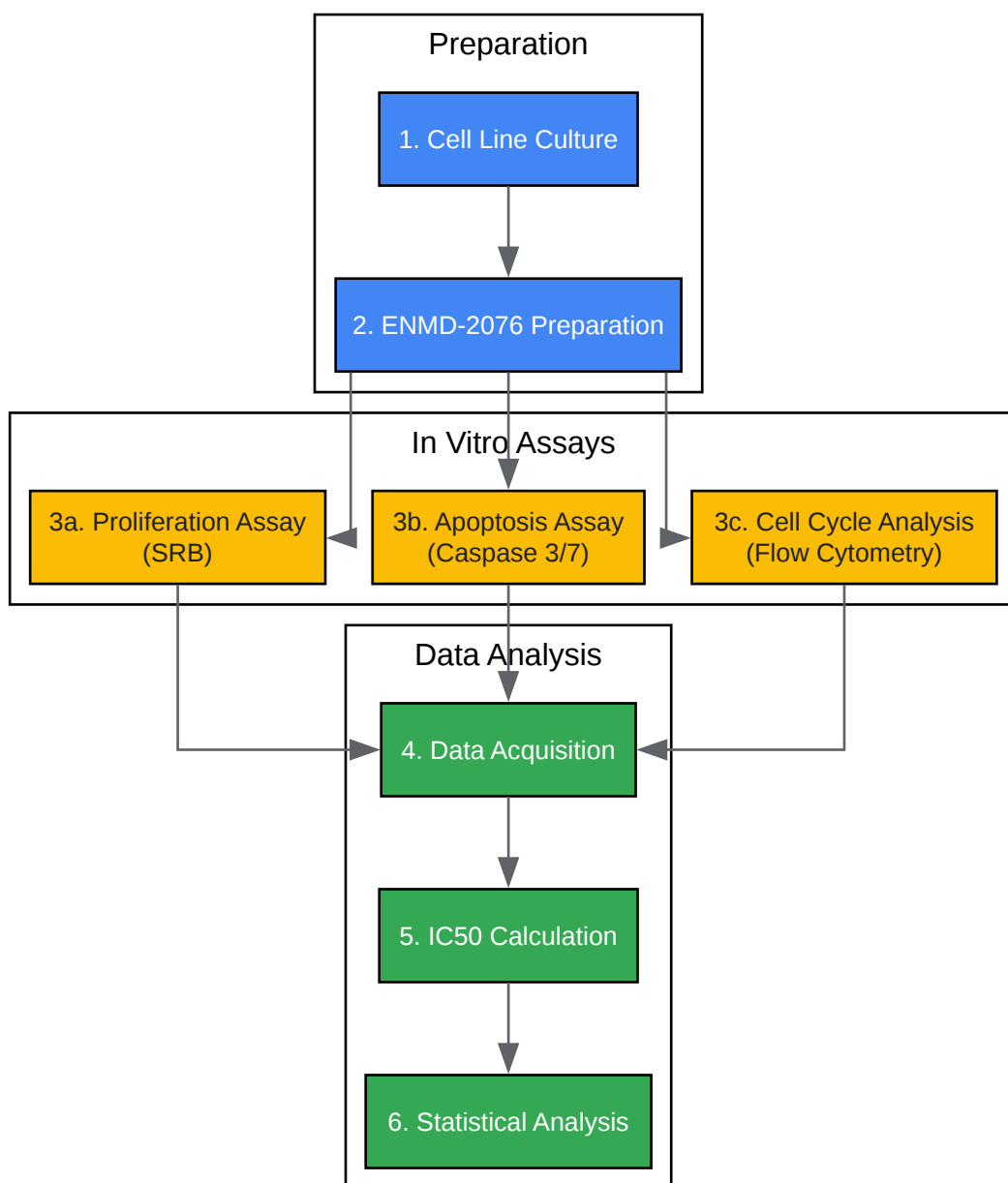
Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Signaling Pathways and Experimental Workflows



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Caption: ENMD-2076 inhibits key signaling pathways involved in cancer.



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